

# Data Presentation: Comparative Cytotoxicity of Cyclohexyl Propanoic Acid Derivatives

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Compound of Interest

Compound Name: 3-(2-Oxocyclohexyl)propanoic acid

Cat. No.: B1294525

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The cytotoxic efficacy of different cyclohexyl propanoic acid derivatives is summarized below. The half-maximal inhibitory concentration (IC50) values represent the concentration of a drug that is required for 50% inhibition in vitro. Lower IC50 values indicate higher cytotoxic potency.



| Compound<br>Class  | Specific<br>Derivative   | Cancer Cell<br>Line                        | IC50 (μM) | Citation |
|--|--|--|-----------|----------|
| Ethylenediamine<br>Dipropanoic Acid<br>Analogues   | (S,S)- ethylendiamine- N,N'-di-2-(3- cyclohexyl)propa noic acid methyl ester | HL-60 (Human<br>promyelocytic<br>leukemia) | 25.3      | [1]      |
| (S,S)- ethylendiamine- N,N'-di-2-(3- cyclohexyl)propa noic acid ethyl ester                | HL-60 (Human<br>promyelocytic<br>leukemia)                                   | 10.7                                       | [1]       |          |
| (S,S)- ethylendiamine- N,N'-di-2-(3- cyclohexyl)propa noic acid n- propyl ester            | HL-60 (Human<br>promyelocytic<br>leukemia)                                   | 22.4                                       | [1]       |          |
| (S,S)-<br>ethylendiamine-<br>N,N'-di-2-(3-<br>cyclohexyl)propa<br>noic acid ethyl<br>ester | REH (Human B-<br>cell precursor<br>leukemia)                                 | 45.4                                       | [1]       |          |
| (S,S)-<br>ethylendiamine-<br>N,N'-di-2-(3-<br>cyclohexyl)propa<br>noic acid ethyl<br>ester | MOLT-4 (Human<br>T-cell acute<br>lymphoblastic<br>leukemia)                  | 15.6                                       | [1]       |          |
| (S,S)-<br>ethylendiamine-  | KG-1 (Human<br>acute   | 28.9                                       | [1]       | _        |



| N,N'-di-2-(3-<br>cyclohexyl)propa<br>noic acid ethyl<br>ester                              | myelogenous<br>leukemia)   |                              |      |     |
|--|--|------------------------------|------|-----|
| (S,S)- ethylendiamine- N,N'-di-2-(3- cyclohexyl)propa noic acid ethyl ester                | JVM-2 (Human<br>B-cell<br>prolymphocytic<br>leukemia)                | 18.2                         | [1]  |     |
| (S,S)-<br>ethylendiamine-<br>N,N'-di-2-(3-<br>cyclohexyl)propa<br>noic acid ethyl<br>ester | K-562 (Human<br>chronic<br>myelogenous<br>leukemia)                  | 35.1                         | [1]  |     |
| Cycloalkanecarb<br>oxamide<br>Derivatives  | Cyclohexyl and p- fluorobenzenesul fonate moiety containing compound | HT29 (Human<br>colon cancer) | 4.73 | [2] |

# **Signaling Pathways of Cytotoxic Action**

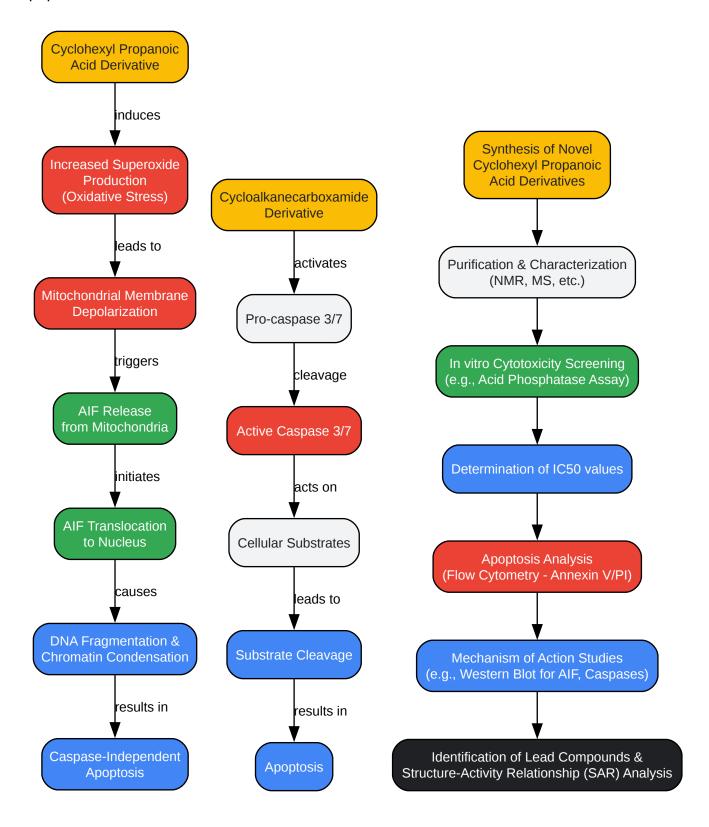
Cyclohexyl propanoic acid derivatives have been shown to induce cytotoxicity through distinct signaling pathways. One prominent mechanism is caspase-independent apoptosis mediated by Apoptosis-Inducing Factor (AIF). In contrast, other derivatives may induce apoptosis via conventional caspase-dependent pathways.

## **Caspase-Independent Apoptosis via AIF Translocation**

Certain cyclohexyl propanoic acid derivatives trigger oxidative stress and mitochondrial dysfunction. This leads to the translocation of AIF from the mitochondria to the nucleus, where



it induces chromatin condensation and large-scale DNA fragmentation, ultimately resulting in apoptosis.



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### References

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